

"Benzenamine, 2-[(hexyloxy)methyl]-" molecular weight and formula

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Compound of Interest

Compound Name: Benzenamine, 2-
[(hexyloxy)methyl]-

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Technical Data Sheet: Benzenamine, 2-[(hexyloxy)methyl]-

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the available information for the chemical compound **Benzenamine, 2-[(hexyloxy)methyl]-**. Based on a comprehensive search of publicly available scientific literature and chemical databases, this compound appears to be a novel or not extensively studied molecule. As such, detailed experimental data, including in-depth protocols and associated signaling pathways, are not available at the time of this report. The information presented herein is based on its chemical structure and data from structurally related compounds.

Chemical Identity and Properties

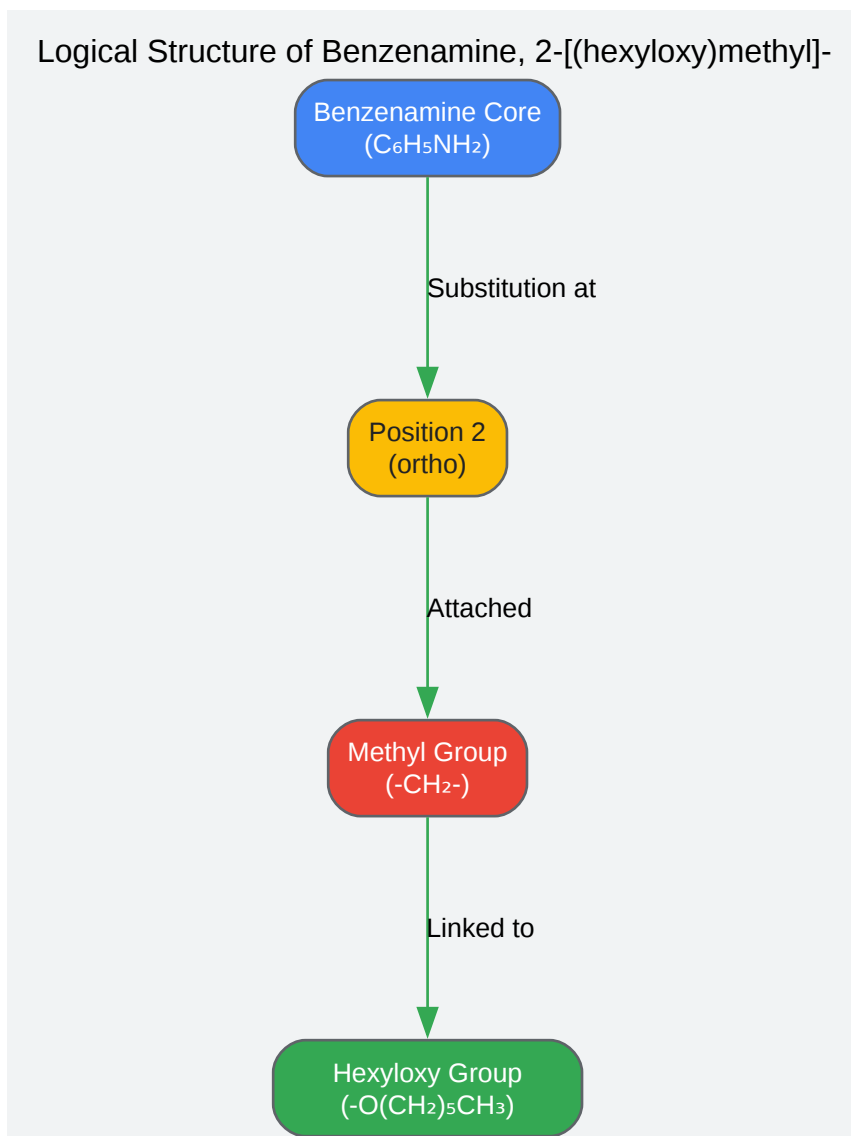
The fundamental molecular characteristics of **Benzenamine, 2-[(hexyloxy)methyl]-** have been determined based on its chemical nomenclature.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₁ NO	Calculated
Molecular Weight	207.31 g/mol	Calculated
IUPAC Name	2-[(hexyloxy)methyl]aniline	-
Synonyms	2-(Hexyloxymethyl)benzenamine	-

Note: The molecular weight is a calculated value based on the molecular formula and has been cross-referenced with isomers of the same formula, such as 2-(adamantan-1-yl)-N-methylacetamide and 2-ethyl-N-[(1S)-2-methoxy-1-methylethyl]-6-methylbenzenamine, which have a computed molecular weight of 207.31 g/mol .[\[1\]](#)[\[2\]](#)

Structural Information

The chemical structure of **Benzenamine, 2-[(hexyloxy)methyl]-** consists of a benzenamine (aniline) core substituted at the ortho position with a hexyloxymethyl group.



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Caption: Logical relationship of the structural components of **Benzenamine, 2-[(hexyloxy)methyl]-**.

Experimental Data and Protocols

A thorough search of scientific databases and literature reveals a lack of specific experimental studies for **Benzenamine, 2-[(hexyloxy)methyl]-**. Consequently, detailed experimental protocols for its synthesis, characterization, or biological evaluation are not available in published resources.

For researchers interested in this molecule, synthetic routes could potentially be adapted from methods used for structurally similar compounds. The synthesis of related N-alkylated and O-alkylated aniline derivatives often involves multi-step reactions. For instance, the synthesis of N-methylated norbelladine derivatives involves the formation of imine intermediates followed by hydrogenation and N-methylation. The synthesis of other substituted anilines may involve etherification reactions.

Biological Activity and Signaling Pathways

There is no published data on the biological activity or the signaling pathways associated with **Benzenamine, 2-[(hexyloxy)methyl]-**.

However, the benzenamine (aniline) scaffold is present in a wide range of biologically active molecules. Aniline and its derivatives are used in the manufacturing of pharmaceuticals, dyes, and agricultural chemicals.[3] For example, some substituted anilines have been investigated for their antimicrobial properties.[2] The biological activity of such compounds is highly dependent on the nature and position of the substituents on the aniline ring.

Given the absence of specific data, any investigation into the biological effects of **Benzenamine, 2-[(hexyloxy)methyl]-** would require de novo screening and mechanistic studies.

Conclusion

Benzenamine, 2-[(hexyloxy)methyl]- is a chemical entity for which the basic molecular formula and weight can be determined from its name. However, there is a significant gap in the scientific literature regarding its synthesis, experimental properties, and biological functions. This presents an opportunity for novel research to characterize this compound and explore its potential applications in medicinal chemistry, materials science, or other fields of chemical research. Any future studies on this molecule would be foundational in establishing its chemical and biological profile.

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References

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- 2. Benzenamine, 2-ethyl-N-[(1S)-2-methoxy-1-methylethyl]-6-methyl- | 118604-70-9 | Benchchem [benchchem.com]
- 3. BENZENAMINE - Ataman Kimya [atamanchemicals.com]
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